

GSK854 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: GSK854

Cat. No.: B607866

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Application Notes and Protocols for GSK854

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **GSK854**, a potent and selective inhibitor of Troponin I-Interacting Kinase (TNNI3K), and protocols for its use in research settings. **GSK854** is a valuable tool for investigating the role of TNNI3K in cardiac physiology and pathology.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₉ ClN ₆ O ₄ S ₂	[2]
Molecular Weight	482.96 g/mol	[2]
CAS Number	1316059-00-3	[1]
Appearance	Off-white to light yellow solid powder	[1]

Solubility Data

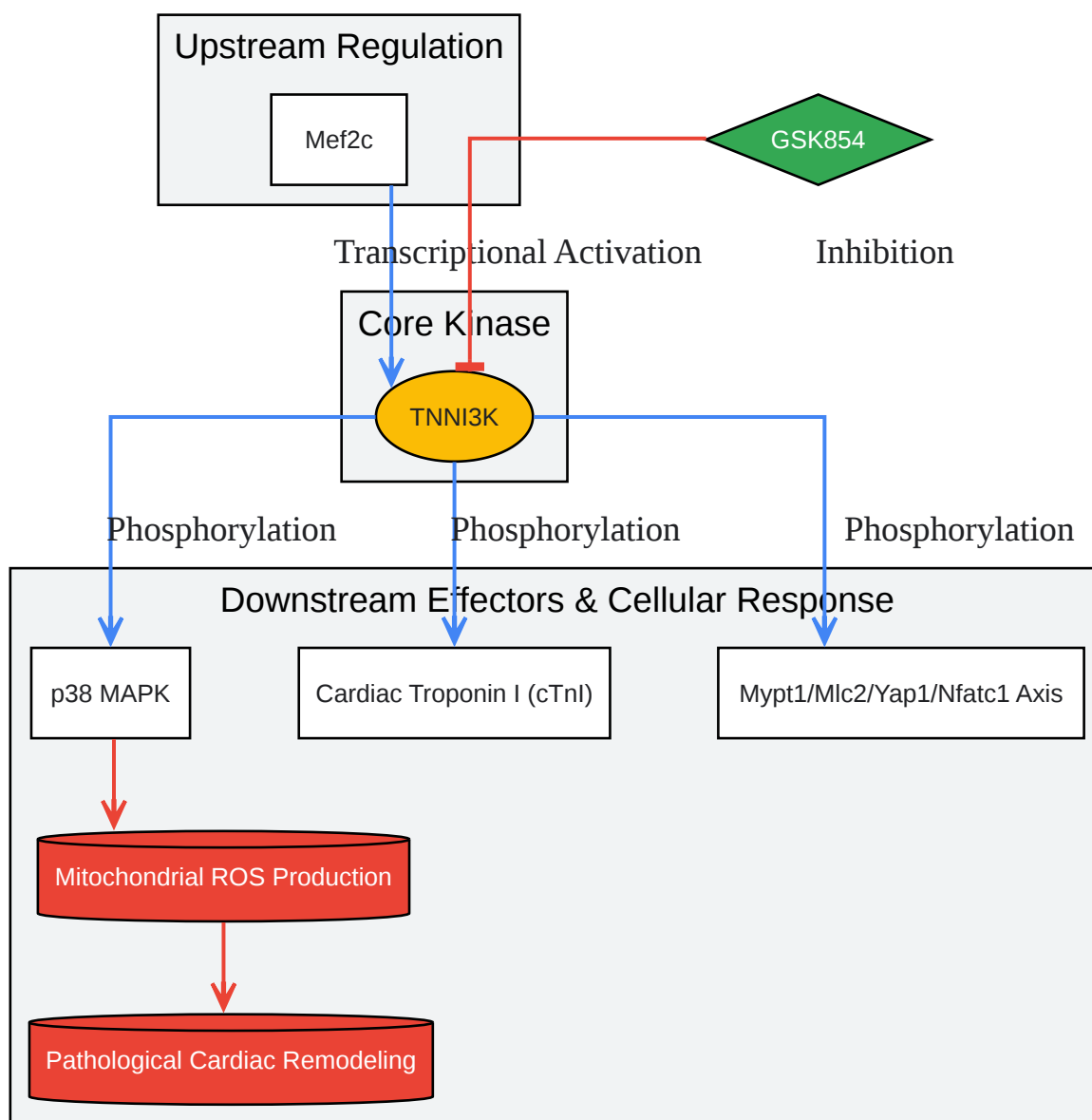
The solubility of **GSK854** has been determined in Dimethyl Sulfoxide (DMSO) and various co-solvent formulations suitable for in vitro and in vivo studies.

Solvent/Formulation	Solubility	Notes
DMSO	~250 mg/mL (~517.64 mM)	Ultrasonic treatment may be required to achieve complete dissolution. ^[1] It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic. ^[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (≥ 4.31 mM)	The saturation point is not specified. ^{[1][5]}
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (≥ 4.31 mM)	The saturation point is not specified. ^{[1][5]}

Note on Other Solvents: Publicly available data on the quantitative solubility of **GSK854** in other common laboratory solvents such as ethanol, methanol, and acetonitrile is limited. Researchers are advised to experimentally determine the solubility in their solvent of choice if required.

Signaling Pathway of TNNI3K

GSK854 is a potent inhibitor of TNNI3K, a cardiac-specific kinase.^{[1][2][3]} TNNI3K is implicated in cardiac stress responses and plays a role in pathological cardiac remodeling.^[6] The diagram below illustrates the known signaling pathway of TNNI3K.



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Caption: TNNI3K Signaling Pathway and Inhibition by **GSK854**.

Experimental Protocols

Protocol 1: Determination of **GSK854** Solubility (Shake-Flask Method)

This protocol describes a general method to determine the equilibrium solubility of **GSK854** in a solvent of choice.

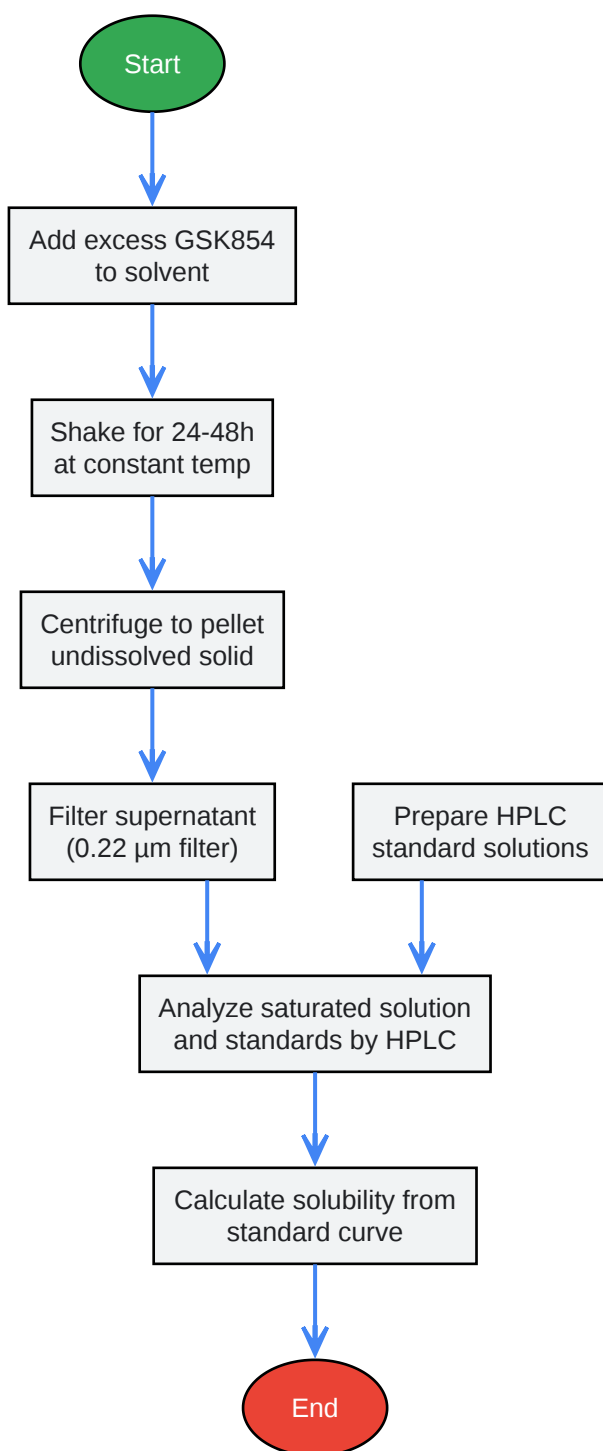
Materials:

- **GSK854** solid powder
- Solvent of interest (e.g., DMSO, ethanol, PBS)
- Glass vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Syringe filters (0.22 μm , chemically resistant)
- High-Performance Liquid Chromatography (HPLC) system
- Analytical balance
- Volumetric flasks

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **GSK854** powder to a glass vial containing a known volume of the solvent. The excess solid should be clearly visible.
 - Seal the vial tightly and place it on an orbital shaker at a constant temperature (e.g., 25 $^{\circ}\text{C}$).
 - Shake the mixture for 24-48 hours to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - After incubation, centrifuge the vial at high speed (e.g., 10,000 x g) for 15 minutes to pellet the undissolved solid.
 - Carefully collect the supernatant using a pipette, ensuring no solid particles are disturbed.

- Filter the supernatant through a 0.22 μm syringe filter into a clean vial. This will be the saturated solution.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **GSK854** of known concentrations in the same solvent.
 - Generate a standard curve by injecting the standard solutions into the HPLC system and recording the peak areas.
 - Dilute the saturated **GSK854** solution with the solvent to a concentration that falls within the range of the standard curve.
 - Inject the diluted sample into the HPLC system and determine its concentration from the standard curve.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - Express the solubility in mg/mL or mM.



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Caption: Workflow for Solubility Determination by Shake-Flask Method.

Protocol 2: Preparation of GSK854 Stock Solution (10 mM in DMSO)

Materials:

- **GSK854** (MW: 482.96 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh out 4.83 mg of **GSK854** powder and transfer it to a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Vortex the solution thoroughly until the solid is completely dissolved. If necessary, sonicate the vial for a few minutes to aid dissolution.[\[1\]](#)
- Store the stock solution at -20°C or -80°C for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.

Protocol 3: Preparation of GSK854 Formulation for In Vivo Studies (e.g., 2.08 mg/mL)

This protocol is adapted from formulations used in preclinical studies.[\[1\]](#)[\[5\]](#)

Formulation A: With PEG300 and Tween-80

Materials:

- **GSK854** stock solution in DMSO (e.g., 20.8 mg/mL)

- PEG300
- Tween-80
- Saline (0.9% NaCl in sterile water)

Procedure (for 1 mL final volume):

- To 400 μ L of PEG300, add 100 μ L of a 20.8 mg/mL **GSK854** stock solution in DMSO.
- Mix thoroughly by vortexing until a clear solution is obtained.
- Add 50 μ L of Tween-80 and mix again until the solution is homogeneous.
- Add 450 μ L of saline to bring the final volume to 1 mL.
- Mix the final solution gently but thoroughly. The final concentration of **GSK854** will be 2.08 mg/mL.

Formulation B: With Corn Oil

Materials:

- **GSK854** stock solution in DMSO (e.g., 20.8 mg/mL)
- Corn oil

Procedure (for 1 mL final volume):

- To 900 μ L of corn oil, add 100 μ L of a 20.8 mg/mL **GSK854** stock solution in DMSO.
- Mix thoroughly by vortexing until a uniform suspension or solution is achieved.

Disclaimer: These protocols are intended for research use only. Researchers should optimize these protocols for their specific experimental needs and animal models. Always adhere to institutional guidelines for animal handling and compound administration.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
- 3. biocat.com [biocat.com]
- 4. GSK854 Datasheet DC Chemicals [dcchemicals.com]
- 5. GSK854 | inhibitor/agonist | CAS 1316059-00-3 | Buy GSK854 from Supplier InvivoChem [invivochem.com]
- 6. Inhibition of the Cardiomyocyte-Specific Kinase TNNI3K Limits Oxidative Stress, Injury, and Adverse Remodeling in the Ischemic Heart - PMC [pmc.ncbi.nlm.nih.gov]
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